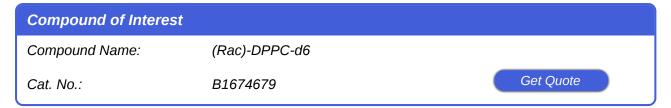


An In-depth Technical Guide to (Rac)-DPPC-d6: Properties, Synthesis, and Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(Rac)-DPPC-d6**, a deuterated analog of the saturated phospholipid dipalmitoylphosphatidylcholine (DPPC). This document details its chemical identity, suppliers, physicochemical properties, and experimental protocols for its use in forming lipid-based nanostructures. Furthermore, it explores the application of **(Rac)-DPPC-d6** in biophysical studies, particularly in deuterium nuclear magnetic resonance (2H-NMR) for the characterization of lipid bilayer membranes.

Core Data Presentation

(Rac)-DPPC-d6: Chemical Identifier and Supplier Information

Identifier	Value	Source
Chemical Name	(Rac)-1,2-dipalmitoyl-sn- glycero-3-phosphocholine-d6	N/A
CAS Number	82765-17-1	[1][2]
Synonyms	(Rac)-129Y83-d6	[2]
Suppliers	InvivoChem, MedchemExpress	[1][2]

Physicochemical Properties of Dipalmitoylphosphatidylcholine (DPPC)



The following table summarizes the key physicochemical properties of the non-deuterated form, DPPC. These values are expected to be highly similar for **(Rac)-DPPC-d6**, as the isotopic labeling has a negligible effect on these bulk properties.

Property	Value	Source
Molecular Formula	C40H80NO8P	[3][4]
Molar Mass	734.053 g/mol	[3]
Appearance	White powder	[4]
Phase Transition Temperature (Tm)	~41 °C	[3][5]
Solubility	Soluble in ethanol and Chloroform:Methanol:Water (65:25:4), Insoluble in DMSO	[5]
Critical Micelle Concentration (CMC)	4.6 ± 0.5 x 10 ⁻¹⁰ M	[3]

Experimental Protocols

Preparation of DPPC Liposomes by Thin-Film Hydration and Probe Sonication

This protocol describes a common method for preparing unilamellar liposomes from **(Rac)-DPPC-d6**.

Materials:

- (Rac)-DPPC-d6
- Chloroform
- Hydration buffer (e.g., phosphate-buffered saline, pH 7.4)
- Round-bottom flask
- Rotary evaporator



- Probe sonicator
- Water bath
- Nitrogen gas source
- Microcentrifuge

Procedure:

- Lipid Film Formation:
 - Dissolve the desired amount of (Rac)-DPPC-d6 in chloroform in a round-bottom flask.
 - Evaporate the organic solvent using a rotary evaporator. The temperature of the water bath should be kept above the phase transition temperature of DPPC (~41°C) to ensure the formation of a uniform lipid film.
 - Dry the thin lipid film under a stream of nitrogen gas to remove any residual solvent. For complete removal, the flask can be placed under a high vacuum for several hours.[6][7]
- Hydration:
 - Add the aqueous hydration buffer to the flask containing the lipid film. The temperature of the buffer should also be above the phase transition temperature of the lipid.
 - Agitate the flask to hydrate the lipid film, which will cause the lipids to swell and form multilamellar vesicles (MLVs).[6][7]
- Sonication:
 - To produce smaller, unilamellar vesicles (SUVs), the MLV suspension is subjected to sonication.
 - Use a probe-tip sonicator set to a specific duty cycle (e.g., 20% duty cycle with a pulse of 2 seconds on and 2 seconds off).[8]



- The total sonication time will influence the final size of the liposomes; a total sonication time of around 8 minutes is often used.[8]
- It is crucial to monitor and control the temperature of the sample during sonication to prevent overheating.[8]

Purification:

- After sonication, centrifuge the liposome suspension at high speed (e.g., 10,000 x g) for a few minutes to pellet any titanium particles shed from the sonicator probe and any larger, un-reconstituted lipid aggregates.
- Carefully collect the supernatant containing the liposome suspension.[8]
- The liposomes can be stored at 4°C for short-term use. For longer-term storage, an additional centrifugation step may be necessary to remove any precipitated lipid.[8]

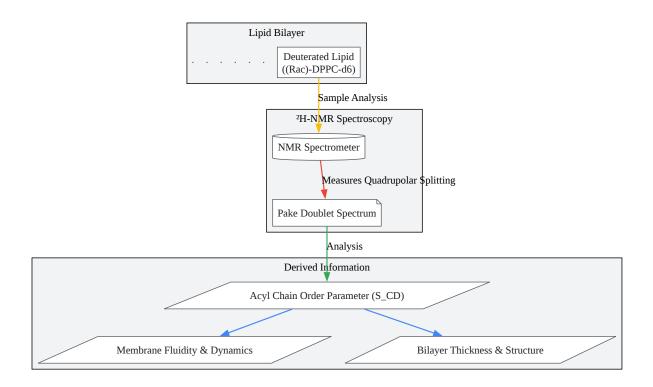
Mandatory Visualizations



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Caption: Workflow for the preparation of (Rac)-DPPC-d6 liposomes.





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